

1-Bromo-3-iodobenzene: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Bromo-3-iodobenzene

Cat. No.: B1265593

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and emergency procedures for **1-Bromo-3-iodobenzene** (CAS No: 591-18-4). The information is compiled from multiple safety data sheets (SDS) to ensure a comprehensive overview for laboratory and drug development professionals.

Chemical Identification and Physical Properties

1-Bromo-3-iodobenzene is a clear, colorless to light yellow liquid.^[1] It is important to note that this compound is light-sensitive and should be stored accordingly.^{[1][2]}

Table 1: Chemical and Physical Properties of **1-Bromo-3-iodobenzene**

Property	Value	References
CAS Number	591-18-4	[1][3]
Molecular Formula	C ₆ H ₄ BrI	[1][3]
Molecular Weight	282.9 g/mol	[3]
Appearance	Clear, colorless to light yellow liquid	[1][3]
Melting Point	-9.3 to -9 °C	[1][3]
Boiling Point	120 °C at 18-24 hPa	[1][3]
Density	2.219 g/mL at 25 °C	[1][4]
Flash Point	113 °C (closed cup)	[3]
Solubility	Insoluble in water	[1][4]
Refractive Index	n _{20/D} 1.66	[1][4]
Sensitivity	Light sensitive	[1][2]

Hazard Identification and GHS Classification


1-Bromo-3-iodobenzene is classified as a hazardous substance. The GHS classification indicates that it can cause skin, eye, and respiratory irritation.[5][6]

Table 2: GHS Hazard Classification for **1-Bromo-3-iodobenzene**

Hazard Class	Category	Hazard Statement	References
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[5][6]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[5][6]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[5][6]

Signal Word: Warning[3][5]

Hazard Pictogram:

 alt text

Safe Handling and Storage Protocols

Proper handling and storage procedures are crucial to minimize the risks associated with **1-Bromo-3-iodobenzene**.

Handling

- Avoid contact with skin, eyes, and clothing.[7][8]
- Do not breathe mist, vapors, or spray.[5]
- Use only in a well-ventilated area or outdoors.[5][8]
- Wash hands and any exposed skin thoroughly after handling.[5]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.[5][8]

Storage

- Store in a cool, dry, and well-ventilated place.[3][5]
- Keep the container tightly closed when not in use.[3][8]
- Protect from direct sunlight.[5]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[1][2]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **1-Bromo-3-iodobenzene**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	References
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[5][7]
Skin Protection	Wear appropriate gloves to prevent skin exposure.	[7]
Body Protection	Wear protective clothing.	[8]
Respiratory Protection	Use only in a well-ventilated area. If needed, use a NIOSH-approved respirator.	[8]

Emergency Procedures

In the event of an emergency, follow these procedures and seek medical attention.

First-Aid Measures

Table 4: First-Aid Measures for **1-Bromo-3-iodobenzene** Exposure

Exposure Route	First-Aid Protocol	References
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][8]
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases may be generated, including carbon oxides, hydrogen bromide gas, and hydrogen iodide.[3][8]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][8]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation and evacuate personnel to safe areas.[3]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Containment and Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, silica gel) and dispose of it as hazardous waste. Keep in suitable, closed containers for

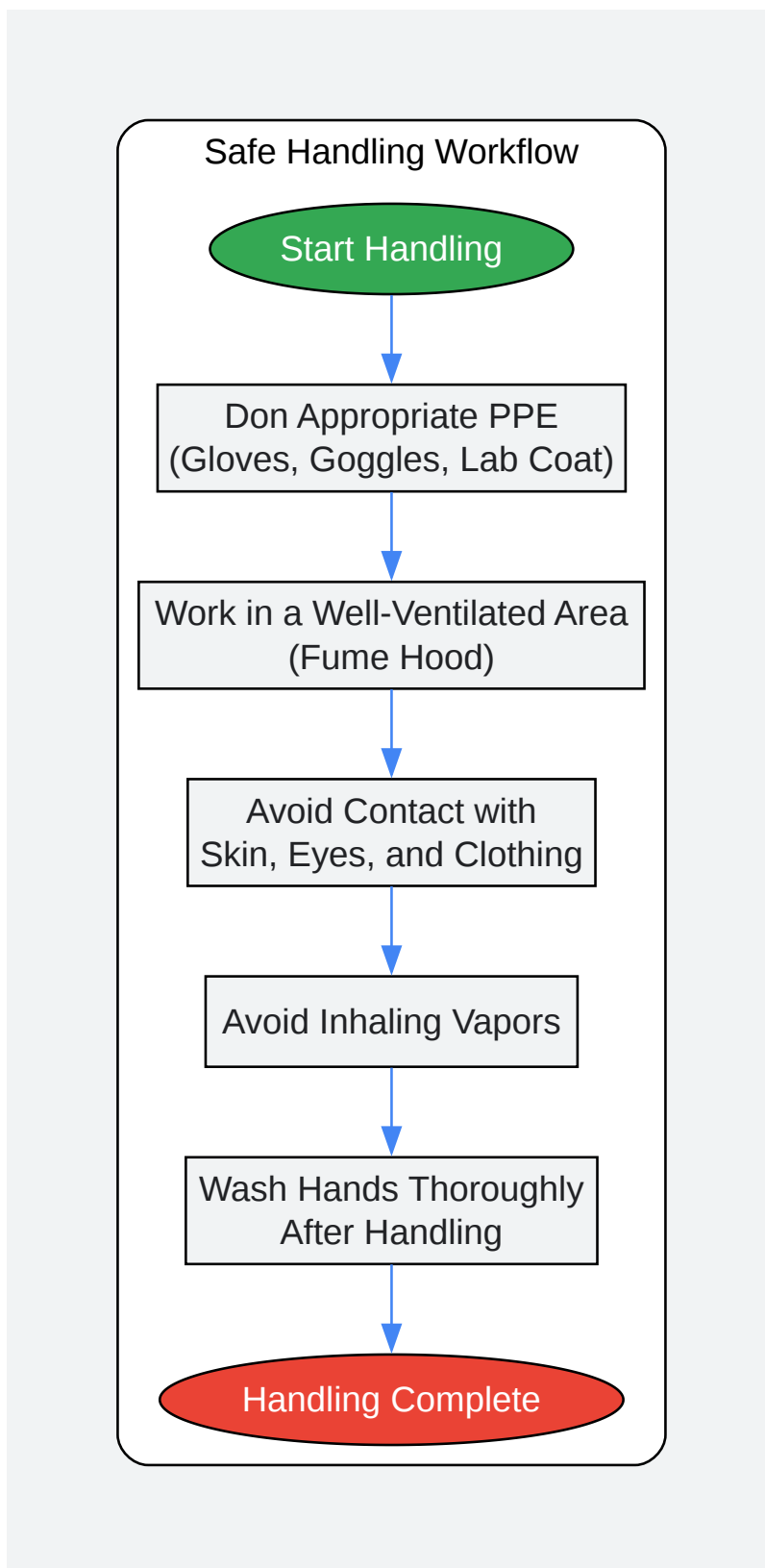
disposal.[3][7]

Toxicological and Ecological Information

- Acute Toxicity: No data available.[3]
- Skin Corrosion/Irritation: Causes skin irritation.[5][6]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[5][6]
- Respiratory Irritation: May cause respiratory irritation.[5][6]
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.[8]
- Ecological Information: No data available on toxicity, persistence, and degradability.[3] Do not let this chemical enter the environment.[5]

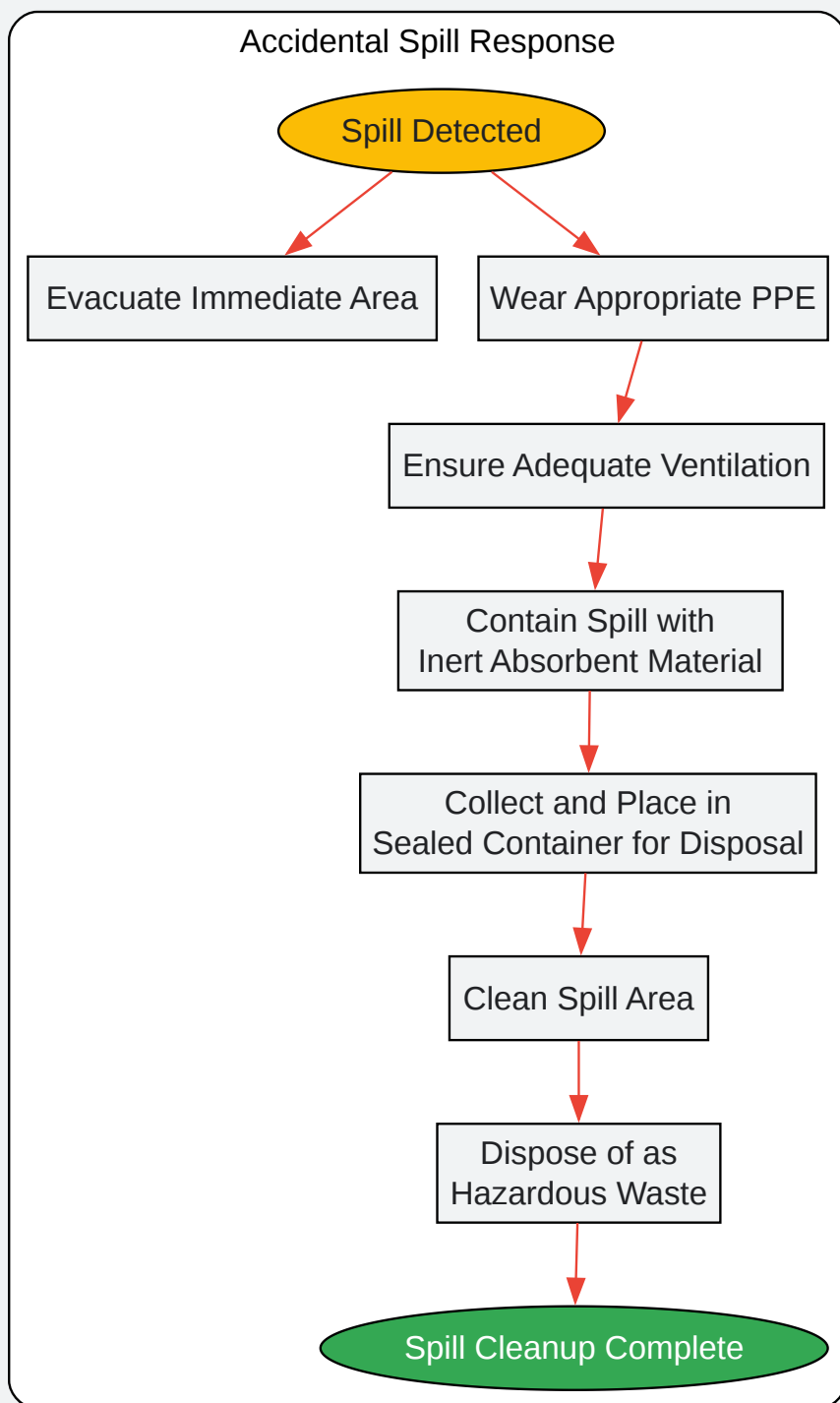
Experimental Protocols and Visualizations

While specific experimental protocols for determining the safety data of **1-Bromo-3-iodobenzene** are not publicly available, the following diagrams illustrate the logical workflows for safe handling and emergency response based on the compiled SDS information.



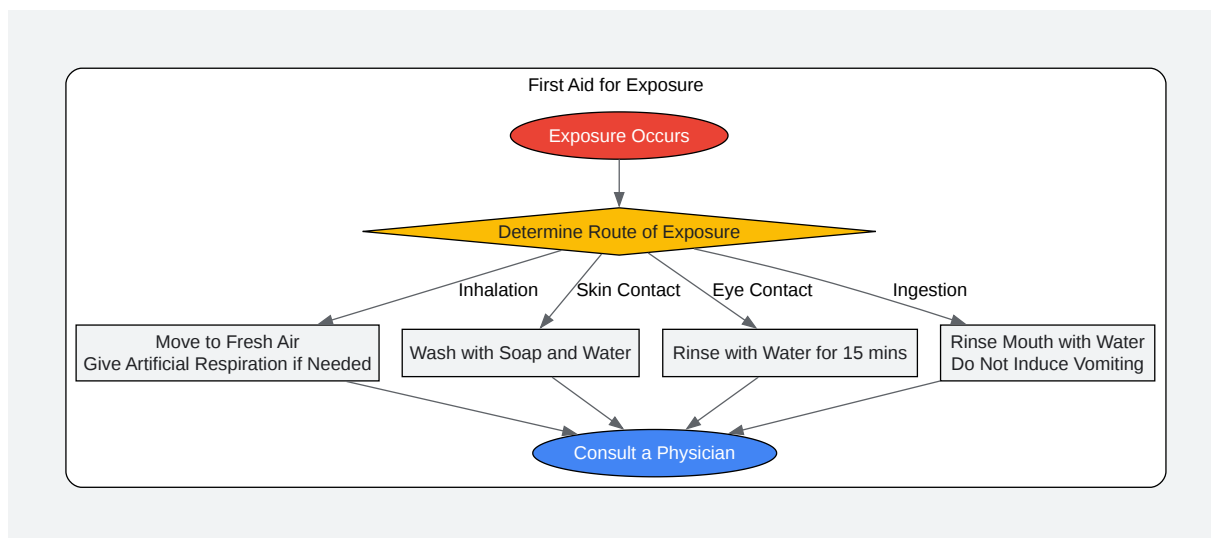
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Caption: Workflow for the safe handling of **1-Bromo-3-iodobenzene**.



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Caption: Logical steps for responding to an accidental spill.



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Caption: Decision-making process for first aid following exposure.

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